

Commercial Sources and Purchasing Guide for NF546

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Compound of Interest

Compound Name: NF546

Cat. No.: B10774178

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial sources, key technical data, and application protocols for **NF546**, a selective non-nucleotide agonist of the P2Y11 receptor and an inhibitor of the high mobility group A2 (HMGA2) protein.

Commercial Availability

NF546 is available from several reputable suppliers of research chemicals. Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Supplier	Catalog Number (Example)	Purity	Formulation	Storage
Tocris Bioscience	3892	≥95% (HPLC)[1]	Tetrasodium salt	Store at -20°C[1]
MedchemExpress	HY-101575	>98%	Tetrasodium salt	Powder: -20°C (3 years), 4°C (2 years). In solvent: -80°C (6 months), -20°C (1 month).
R&D Systems	3892/10	≥95%[2]	Tetrasodium salt	Store at -20°C[2]
Santa Cruz Biotechnology	sc-207759	Not specified	Not specified	Not specified

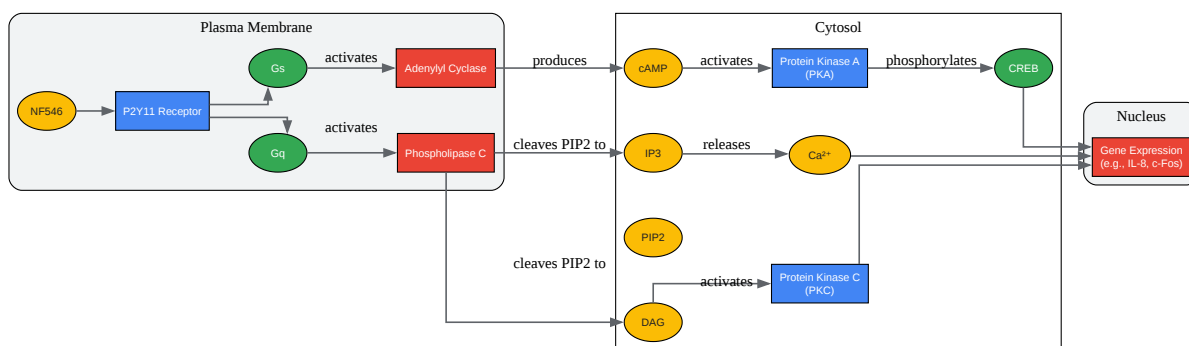
Physicochemical and Biological Properties

NF546 is a potent and selective agonist for the human P2Y11 receptor, a G-protein coupled receptor involved in various physiological processes, including immune response and cell migration. It also exhibits inhibitory activity against the DNA-binding function of HMGA2.

Property	Value	Reference
Molecular Weight	1180.74 g/mol	[2]
Molecular Formula	C ₄₇ H ₄₄ N ₆ Na ₄ O ₁₇ P ₄	[2]
CAS Number	1006028-37-0	[2]
Solubility	Soluble to 10 mM in water with gentle warming	[2]
P2Y11 Agonist Activity (pEC ₅₀)	6.27	[1][3]
HMGA2 Inhibition (IC ₅₀)	5.49 μM	[1]

Signaling Pathways of P2Y11 Receptor Activation

Activation of the P2Y₁₁ receptor by agonists like **NF546** initiates a dual signaling cascade through its coupling to both G_s and G_q proteins. This leads to the activation of adenylyl cyclase and phospholipase C, respectively.





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References

- 1. NF 546 | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
- 2. rndsystems.com [rndsystems.com]
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